

Carapin CAS number and molecular weight

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Compound of Interest

Compound Name: Carapin

Cat. No.: B1239719

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An In-depth Technical Guide to Carapin

This technical guide provides a comprehensive overview of the chemical properties of **Carapin**. Due to the limited availability of public domain data on the specific biological pathways and experimental protocols for **Carapin**, this guide also includes information on the related, and more extensively studied, compound Carpaine, which may be of interest to researchers in this field.

Quantitative Data for Carapin

The known quantitative data for **Carapin** is summarized in the table below. This information is crucial for experimental design and computational modeling.

Parameter	Value	Source
CAS Number	3463-88-5	J-GLOBAL[1]
Molecular Formula	C ₂₇ H ₃₂ O ₇	PubChem[2]
Molecular Weight	468.5 g/mol	PubChem[2]
Alternate Molecular Weight	468.546	J-GLOBAL[1]

Signaling Pathways and Mechanism of Action

As of the latest literature review, specific signaling pathways and the detailed mechanism of action for **Carapin** have not been elucidated. Further research is required to understand its

biological activities and interactions at the molecular level.

Experimental Protocols: A Focus on the Related Compound Carpaine

While detailed experimental protocols for the isolation and study of **Carapin** are not readily available, extensive research has been conducted on Carpaine, a major alkaloid found in *Carica papaya* leaves. The methodologies used for Carpaine can serve as a valuable reference for researchers interested in **Carapin**.

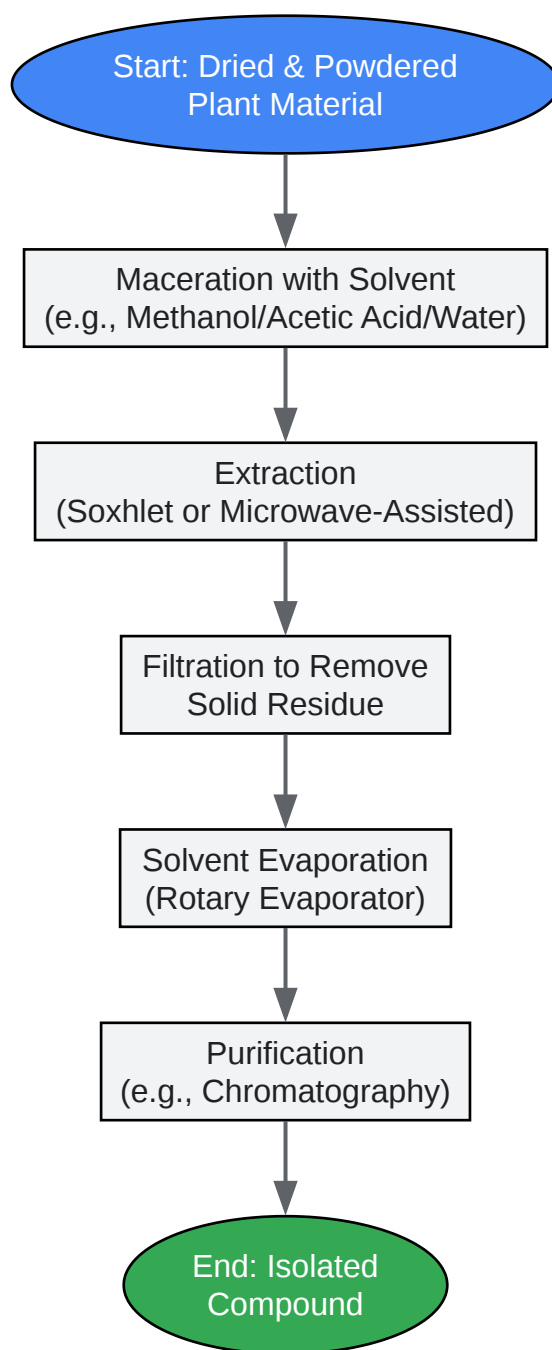
Extraction of Carpaine from *Carica papaya* Leaves:

A common method for the extraction of Carpaine involves the following steps:

- **Preparation of Plant Material:** Dried and powdered leaves of *Carica papaya* are used as the starting material.
- **Maceration:** The powdered leaves are subjected to maceration with a suitable solvent. One effective method utilizes a mixture of methanol, glacial acetic acid, and water.
- **Extraction:** The extraction is typically carried out using a Soxhlet apparatus or through microwave-assisted extraction (MAE).
- **Purification:** The crude extract is then purified to isolate Carpaine. This often involves techniques such as solvent-solvent extraction and chromatography.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the extraction of alkaloids like Carpaine from plant materials. This logical relationship can be adapted for the prospective isolation of **Carapin**.



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A generalized workflow for alkaloid extraction.

In conclusion, while the foundational chemical data for **Carapin** is established, the broader scientific understanding of its biological role remains an open area for investigation. The methodologies applied to the study of the related compound Carpaine offer a solid starting point for future research endeavors into the properties and potential applications of **Carapin**.

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References

- 1. Carapin | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 2. Carapin | C₂₇H₃₂O₇ | CID 46878983 - PubChem [pubchem.ncbi.nlm.nih.gov]
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